

solubility of 2-Chloro-4'-fluoropropiophenone in organic solvents

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Compound of Interest

Compound Name: 2-Chloro-4'-fluoropropiophenone

Cat. No.: B134241

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An In-depth Technical Guide to the Solubility of **2-Chloro-4'-fluoropropiophenone** in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Chloro-4'-fluoropropiophenone**, a key intermediate in various synthetic processes. While specific quantitative solubility data for this compound in a range of organic solvents is not extensively documented in publicly available literature, this guide furnishes detailed experimental protocols to enable researchers to determine these parameters accurately. Understanding solubility is crucial for optimizing reaction conditions, developing purification strategies, and formulating final products.

Quantitative Solubility Data

A thorough search of scientific databases and chemical supplier information did not yield specific quantitative solubility data for **2-Chloro-4'-fluoropropiophenone** in common organic solvents. The absence of this data in the literature highlights the necessity for experimental determination to support research and development activities. The following sections provide detailed protocols for establishing these critical parameters.

Principles of Solubility Determination

The solubility of a solid organic compound in an organic solvent is governed by the principle of "like dissolves like." This means that compounds with similar polarities tend to be soluble in one another. The process of dissolution involves overcoming the solute-solute and solvent-solvent intermolecular forces to form new solute-solvent interactions. For **2-Chloro-4'-fluoropropiophenone**, a polar aromatic ketone, it is expected to exhibit good solubility in polar organic solvents.

Experimental Protocol for Determining Solubility

The most common and reliable method for determining the equilibrium solubility of a solid in a liquid is the Saturation Shake-Flask Method.^[1] This can be followed by gravimetric analysis to quantify the amount of dissolved solute.

Materials and Equipment

- **2-Chloro-4'-fluoropropiophenone** (solute)
- Selected organic solvents (e.g., acetone, ethanol, methanol, dichloromethane, ethyl acetate, toluene)
- Analytical balance (accurate to ± 0.1 mg)
- Vials or flasks with airtight seals
- Orbital shaker or magnetic stirrer with temperature control
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Syringes
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven for drying
- Pipettes and graduated cylinders

Procedure: Saturation Shake-Flask Method

- Preparation of Saturated Solution:

- Add an excess amount of **2-Chloro-4'-fluoropropiophenone** to a vial containing a known volume of the selected organic solvent (e.g., 10 mL). The presence of undissolved solid is essential to ensure that the solution reaches saturation.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial on an orbital shaker or use a magnetic stirrer in a temperature-controlled environment (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). Periodically check to ensure that solid material remains in suspension.[1]

- Sample Collection and Filtration:
 - Once equilibrium is achieved, allow the suspension to settle for a period (e.g., 1-2 hours) at the same constant temperature.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a syringe.
 - Attach a syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed, clean, and dry evaporation dish or vial. This step is critical to remove any undissolved solid particles.

Quantification: Gravimetric Analysis

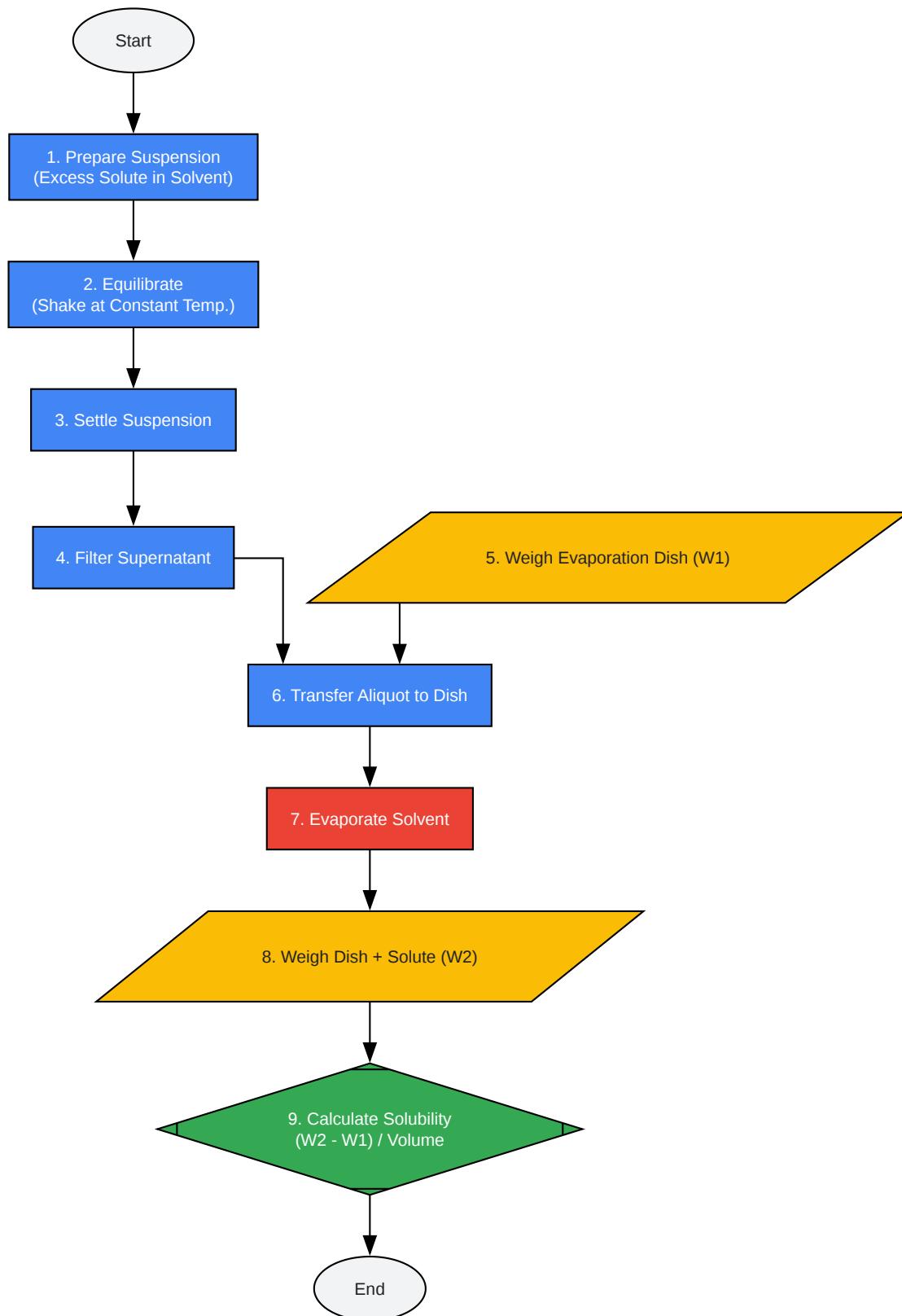
- Solvent Evaporation:
 - Place the evaporation dish containing the filtered saturated solution in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be below the boiling point of the solute and the flashpoint of the solvent.
 - Continue heating until all the solvent has evaporated and a constant weight of the dried solute is achieved.[2][3]
- Calculation of Solubility:

- Let W_1 be the weight of the empty evaporation dish.
- Let W_2 be the weight of the evaporation dish with the dried solute.
- The weight of the dissolved solute (m_{solute}) is $W_2 - W_1$.
- The volume of the solvent used is the volume of the aliquot taken (V_{solvent}).
- The solubility can then be calculated in various units, for example:
 - $\text{g/L} = (m_{\text{solute}} / V_{\text{solvent}}) * 1000$
 - $\text{mg/mL} = m_{\text{solute}} / V_{\text{solvent}}$

This procedure should be repeated for each organic solvent of interest. It is also recommended to perform the experiment in triplicate for each solvent to ensure the reproducibility of the results.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of the solubility of **2-Chloro-4'-fluoropropiophenone**.

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Caption: Experimental workflow for determining the solubility of a solid organic compound.

Conclusion

While pre-existing quantitative data on the solubility of **2-Chloro-4'-fluoropropiophenone** in organic solvents is sparse, this guide provides a robust and reliable experimental protocol for its determination. By following the detailed steps of the saturation shake-flask method coupled with gravimetric analysis, researchers can generate the necessary data to facilitate further research, process development, and formulation activities. The provided workflow diagram serves as a clear visual aid for the experimental procedure.

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